

An In-depth Technical Guide to the Health and Safety of 4-Nitrobiphenyl

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Compound of Interest

Compound Name: 4-Nitrobiphenyl

Cat. No.: B1678912

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-Nitrobiphenyl** (4-NBP), a chemical compound primarily used for research purposes.^[1] Due to its potential health hazards, including carcinogenicity, a thorough understanding of its properties and associated safety protocols is crucial for professionals in research and drug development.

Chemical and Physical Properties

4-Nitrobiphenyl is a white to yellow, needle-like crystalline solid with a sweetish odor.^{[1][2][3]} It is a combustible solid that is insoluble in water but soluble in organic solvents such as acetic acid, benzene, chloroform, and ether.^[4] When heated to decomposition, it emits toxic fumes containing nitrogen oxides.^{[2][4]}

Property	Value
CAS Number	92-93-3[6]
Molecular Formula	C ₁₂ H ₉ NO ₂ [4]
Molecular Weight	199.2 g/mol [3]
Melting Point	114 °C (237 °F)[3][4]
Boiling Point	340 °C (644 °F)[3][4]
Flash Point	143 °C (290 °F)[3]
Water Solubility	Insoluble[3][4]
log Kow	3.77[7]

Toxicological Data

The toxicity of **4-Nitrobiphenyl** has been evaluated in animal studies. The following table summarizes the available quantitative data on its acute toxicity.

Species	Route of Administration	LD50	Reference
Rat	Oral	2230 mg/kg	[8]
Rabbit	Oral	1970 mg/kg	[8]

Health Hazards and Target Organs

4-Nitrobiphenyl poses several health risks to humans. It can be absorbed into the body through inhalation, ingestion, and skin contact.[2]

Acute Exposure: Short-term exposure can lead to irritation of the eyes, mucous membranes, and respiratory tract.[1][2][4][9] Symptoms of acute exposure include headache, nausea, vomiting, fatigue, drowsiness, dizziness, breathing difficulty, and urinary burning.[1][2][3][4][9]

Chronic Exposure: Long-term or repeated exposure to high concentrations has been associated with effects on the peripheral and central nervous systems, liver, and kidneys in workers.[1][2][4][9]

Carcinogenicity: **4-Nitrobiphenyl** is classified as a suspected human carcinogen.[2] While there is no direct data on its carcinogenicity in humans, its metabolite, 4-aminobiphenyl, is a known bladder carcinogen.[2] Animal studies have shown that **4-Nitrobiphenyl** can cause bladder tumors.[3] The American Conference of Governmental Industrial Hygienists (ACGIH) has classified it as an A2 suspected human carcinogen.[8]

Target Organs: The primary target organs for **4-Nitrobiphenyl** toxicity are the bladder and blood.[2][3]

Mechanism of Toxicity: Metabolic Activation

The carcinogenicity of **4-Nitrobiphenyl** is primarily attributed to its metabolic activation into reactive intermediates that can bind to DNA and cause mutations. The principal pathway involves the reduction of the nitro group to form 4-aminobiphenyl (4-ABP), a known human bladder carcinogen.[10]

An in vitro study utilizing rat liver S-9 fractions under anaerobic conditions identified several metabolites of **4-Nitrobiphenyl**. This study provides insight into the metabolic pathways leading to its toxic effects.

Experimental Protocol: In Vitro Metabolism Study

Objective: To identify the metabolites of **4-Nitrobiphenyl** after incubation with rat liver S-9 fractions under anaerobic conditions.

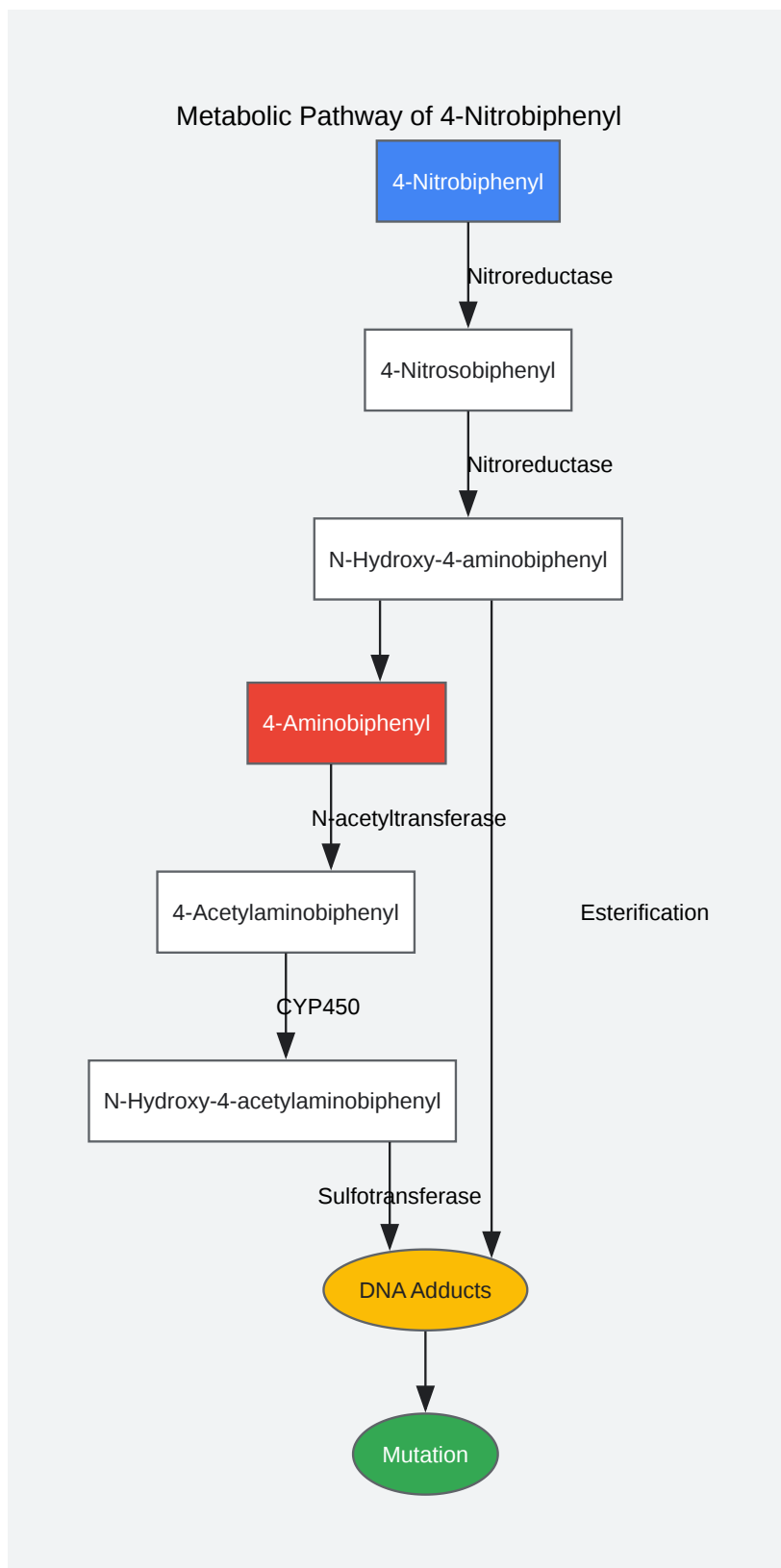
Methodology:

- **Test System:** Rat liver S-9 fraction, which contains metabolic enzymes.
- **Incubation:** **4-Nitrobiphenyl** was incubated with the S-9 fraction in the presence of necessary cofactors under anaerobic conditions.

- Analysis: The resulting metabolites were isolated and identified using high-performance liquid chromatography/atmospheric pressure chemical ionization/mass spectrometry (HPLC/APCI/MS). HPLC retention times and UV spectra were used for confirmation of the identified compounds.[10]

Key Findings: The study identified ten metabolites. The major metabolite was 4-aminobiphenyl (4-ABP), accounting for 79% of the total metabolites. Other significant metabolites included hydroxylaminobiphenyls. Minor metabolites such as 4-acetylamino-biphenyl (4-AABP) and N-hydroxy-4-acetylamino-biphenyl (4-AABP-N-OH) were also detected.[10]

The following diagram illustrates the proposed metabolic pathway of **4-Nitrobiphenyl** based on the findings of this study.



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Caption: Proposed metabolic activation pathway of **4-Nitrobiphenyl** leading to DNA damage.

Safe Handling and Emergency Procedures

Given the hazardous nature of **4-Nitrobiphenyl**, strict safety protocols must be followed.

Engineering Controls

- Work with **4-Nitrobiphenyl** should be conducted in a designated area, such as a chemical fume hood with adequate exhaust ventilation, to minimize inhalation exposure.[\[10\]](#)[\[11\]](#)
- Operations should be enclosed where possible.[\[11\]](#)
- Eyewash stations and safety showers must be readily available in the work area.[\[3\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves should be worn to prevent skin contact.[\[10\]](#)
- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory.[\[10\]](#)
- Clothing: A lab coat, long pants, and closed-toe shoes must be worn.[\[10\]](#) Contaminated work clothing should be removed promptly and not taken home.[\[11\]](#)
- Respirator: If engineering controls are insufficient, a NIOSH-approved respirator should be used.[\[3\]](#)[\[11\]](#)

Handling and Storage

- Avoid creating dust when handling the solid form.[\[10\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, flames, and strong oxidizing agents.[\[1\]](#)[\[11\]](#)
- Sources of ignition, such as smoking and open flames, are prohibited in areas where **4-Nitrobiphenyl** is handled or stored.[\[11\]](#)[\[12\]](#)

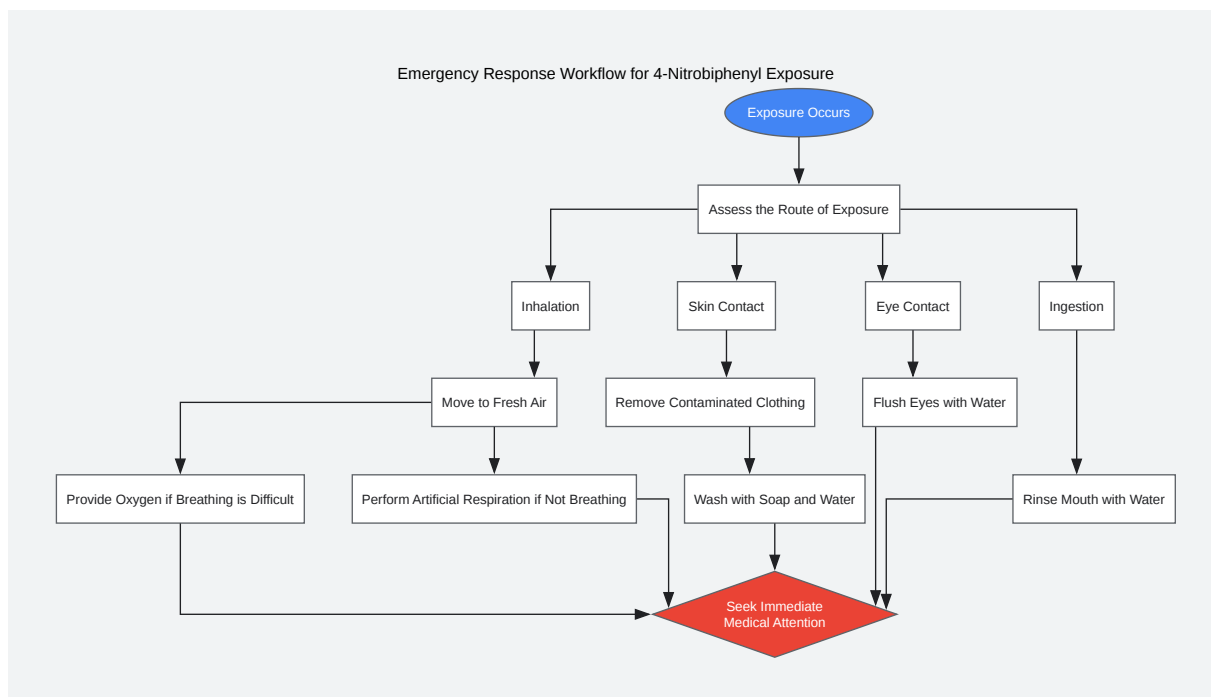
Spills and Disposal

- Spills: In case of a spill, evacuate the area.^[11] Remove all ignition sources.^[11] Wear appropriate PPE and sweep up the material without creating dust, or cover with an inert absorbent material like dry lime, sand, or soda ash, and place it in a covered container for disposal.^{[10][11]} The spill area should be ventilated and washed after cleanup is complete.^[11]
- Disposal: **4-Nitrobiphenyl** and its containers must be disposed of as hazardous waste in accordance with local, state, and federal regulations.^[11]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][13]} Seek immediate medical attention.^{[3][13]}
- Skin Contact: Immediately wash the contaminated skin with soap and water.^{[3][13]} Remove contaminated clothing and shoes.^[13] Get medical attention if irritation develops.
- Inhalation: Move the exposed person to fresh air.^{[3][13]} If breathing is difficult, provide oxygen.^[10] If breathing has stopped, perform artificial respiration.^{[3][13]} Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water.^[10] Seek immediate medical attention.^[3]

The following workflow provides a logical sequence of actions in the event of an accidental exposure to **4-Nitrobiphenyl**.



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Caption: A workflow diagram for responding to accidental exposure to **4-Nitrobiphenyl**.

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